

Application Notes and Protocols for GSK5750

Stock Solution Preparation

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Compound of Interest

Compound Name: GSK5750

Cat. No.: B13438811

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Introduction

GSK5750 is a potent and specific inhibitor of the ribonuclease H (RNase H) activity of HIV-1 reverse transcriptase, with an IC₅₀ of 0.33 μ M.^[1] It binds to the RNase H active site through a metal ion chelation mechanism.^[1] The compound is utilized in research settings for studying HIV-1 replication and as a potential therapeutic agent. Accurate preparation of a stable stock solution is crucial for obtaining reproducible and reliable experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **GSK5750** stock solutions.

Data Presentation

A summary of the physicochemical and solubility data for **GSK5750** is presented in the table below for easy reference.

| Property | Value | Source |
|----------------------|--|--------|
| Chemical Name | 4-[(Benzo[b]thien-2-ylmethyl)amino]-1-hydroxy-pyrido[2,3-d]pyrimidin-2(1H)-one | [2] |
| CAS Number | 1312345-89-3 | [2][3] |
| Molecular Formula | C16H12N4O2S | |
| Molecular Weight | 324.35 g/mol | |
| Appearance | Solid powder | |
| Solubility | Soluble in DMSO | |
| Purity | >98% | |
| Storage (Solid) | -20°C for long term (months to years) or 0-4°C for short term (days to weeks) | |
| Storage (in Solvent) | -80°C for up to 6 months; -20°C for up to 1 month | |

Experimental Protocols

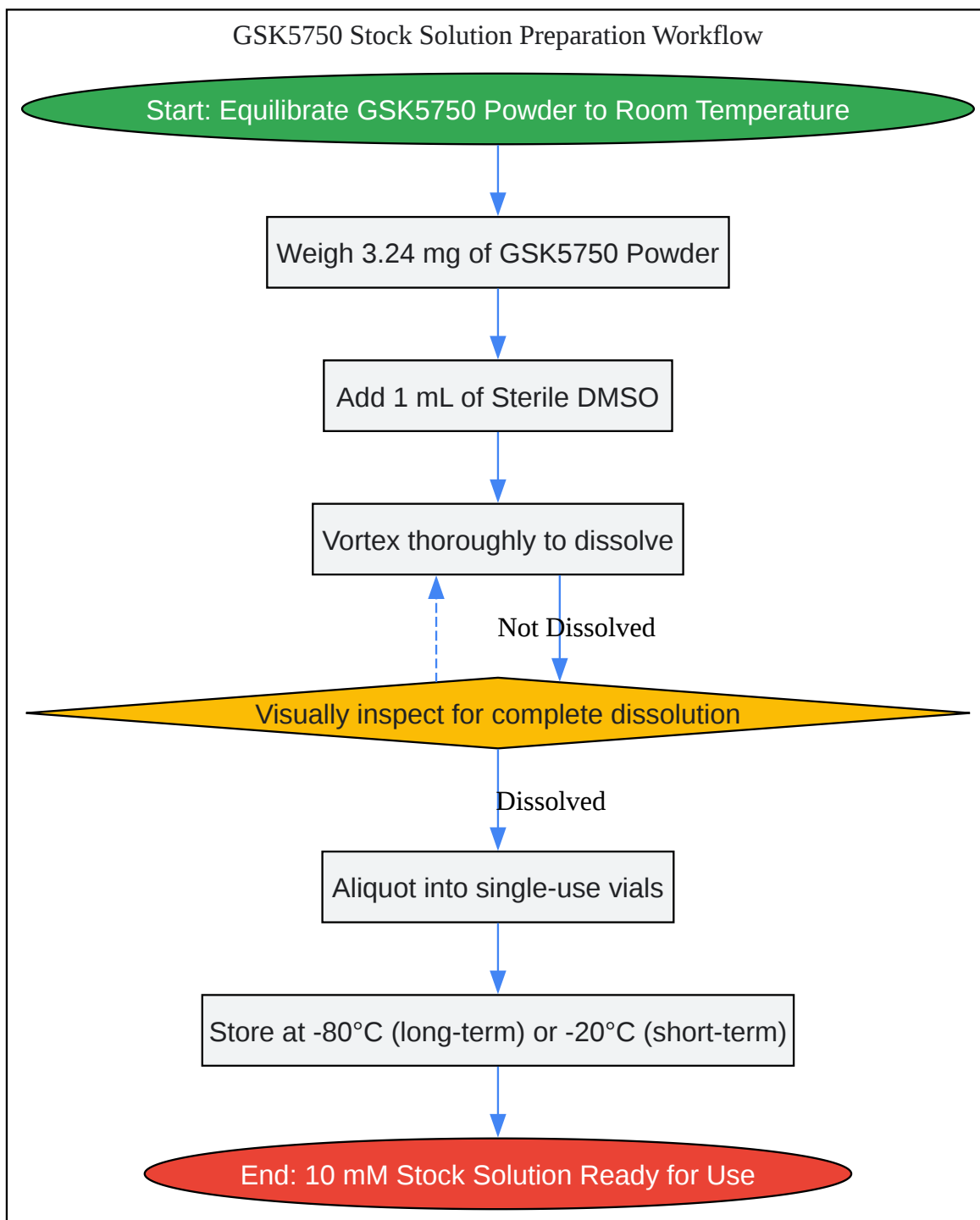
Materials

- **GSK5750** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM GSK5750 Stock Solution in DMSO

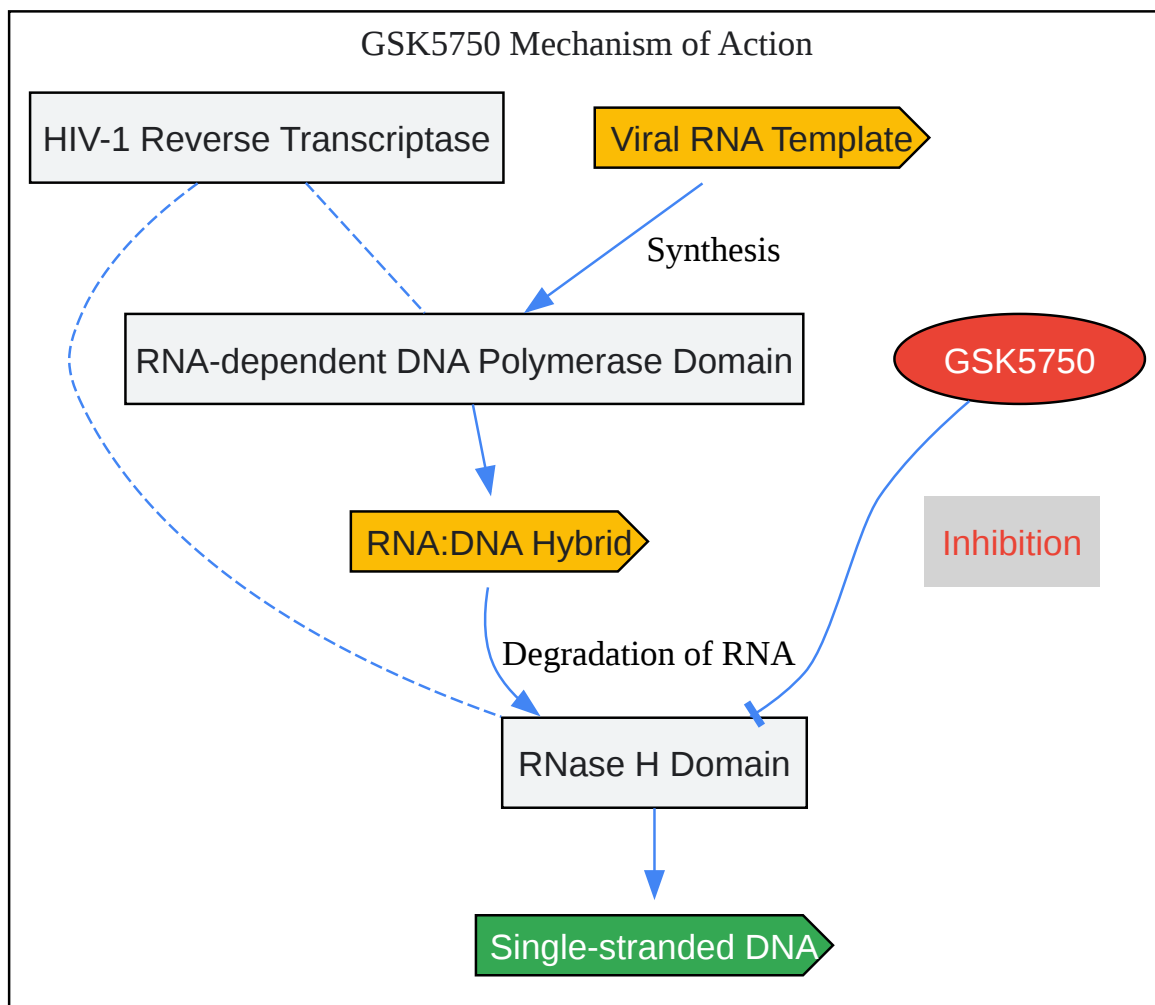
- Pre-weighing Preparation: Before opening, bring the vial of **GSK5750** powder to room temperature to prevent condensation of moisture.
- Weighing: Carefully weigh out the desired amount of **GSK5750** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.24 mg of **GSK5750**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 324.35 \text{ g/mol} = 0.00324 \text{ g} = 3.24 \text{ mg}$
- Dissolution: Add the appropriate volume of sterile DMSO to the vial containing the **GSK5750** powder. For 3.24 mg of **GSK5750**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Mixing: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryogenic vials or microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

Visualizations



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Caption: Workflow for preparing a 10 mM **GSK5750** stock solution.



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References

- 1. GSK5750 | HIV-1 Reverse Transcriptase Ribonuclease H Inhibitor | MedChemExpress [medchemexpress.eu]
- 2. medkoo.com [medkoo.com]

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